

# Phthalimide-PEG3-C2-OTs: A Technical Safety Guide for Researchers

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Phthalimide-PEG3-C2-OTs*

Cat. No.: *B3327786*

[Get Quote](#)

For Research Use Only. Not for human or veterinary use.[1]

This technical guide provides an in-depth overview of the safety data available for **Phthalimide-PEG3-C2-OTs**, a PROTAC (Proteolysis Targeting Chimera) linker used in the synthesis of molecules for targeted protein degradation.[2] Given the absence of a comprehensive, publicly available Safety Data Sheet (SDS), this document synthesizes information from chemical suppliers and toxicological data for related chemical moieties to guide researchers, scientists, and drug development professionals in its safe handling and use.

## Chemical and Physical Properties

A consistent set of physical and chemical properties for **Phthalimide-PEG3-C2-OTs** has been reported across various suppliers. This data is crucial for the proper handling, storage, and experimental use of the compound.

Property	Value	Source
CAS Number	382162-12-1	[1][3][4]
Molecular Formula	C23H27NO8S	[1][3]
Molecular Weight	477.53 g/mol	[1][4]
Appearance	To be determined; potentially a viscous liquid	[1]
Purity	>98% (or as per Certificate of Analysis)	[1]
Solubility	To be determined	[1]

## Hazard Identification and Precautionary Measures

**Phthalimide-PEG3-C2-OTs** is classified as a chemical that requires careful handling due to its potential health effects. The GHS pictograms and hazard statements indicate the primary routes of concern.

Hazard Category	GHS Pictogram	Hazard Statements
Acute Toxicity (Oral)	GHS07 (Exclamation Mark)	H302: Harmful if swallowed
Skin Corrosion/Irritation	GHS07 (Exclamation Mark)	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	GHS07 (Exclamation Mark)	H319: Causes serious eye irritation

Signal Word:Warning[3]

## Precautionary Statements:

A detailed list of precautionary statements has been provided by suppliers, outlining the necessary steps for prevention, response, storage, and disposal.

Category	Precautionary Statement Code	Precautionary Statement
Prevention	P264	Wash hands thoroughly after handling.
P270	Do not eat, drink or smoke when using this product.	
P280	Wear protective gloves/protective clothing/eye protection/face protection.	
Response	P301 + P312 + P330	IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell. Rinse mouth.
P302 + P352	IF ON SKIN: Wash with plenty of soap and water.	
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	
P332 + P313	If skin irritation occurs: Get medical advice/attention.	
P337 + P313	If eye irritation persists: Get medical advice/attention.	
P362 + P364	Take off contaminated clothing and wash it before reuse.	
Disposal	P501	Dispose of contents/container in accordance with local/regional/national/international regulations.

## Toxicological Profile of Related Moieties

Due to the lack of specific toxicological studies on **Phthalimide-PEG3-C2-OTs**, an assessment of its constituent parts—phthalimide, polyethylene glycol (PEG), and tosylate—can provide insights into its potential hazards.

- **Phthalimide Derivatives:** Some phthalimide derivatives have been investigated for their cytotoxic effects.[5] While primarily studied in the context of anticancer activity, these studies indicate that the phthalimide moiety can interact with biological systems. Some derivatives have shown potential for hepatotoxicity but not skin sensitization.[6]
- **Polyethylene Glycol (PEG):** PEG is generally considered to have low toxicity and is approved by the FDA for use in various applications.[7] However, studies on PEGylated biopharmaceuticals have noted cellular vacuolation in some tissues, though this has not been linked to changes in organ function.[8] The safety of high molecular weight PEGs administered directly to the lungs has been a subject of investigation, with studies suggesting they are generally well-tolerated.[9]
- **Tosylates:** Tosylates are known alkylating agents and can be irritants. Their reactivity warrants careful handling to avoid skin and eye contact.

## Handling, Storage, and Stability

Proper storage and handling are essential to maintain the integrity of **Phthalimide-PEG3-C2-OTs** and ensure the safety of laboratory personnel.

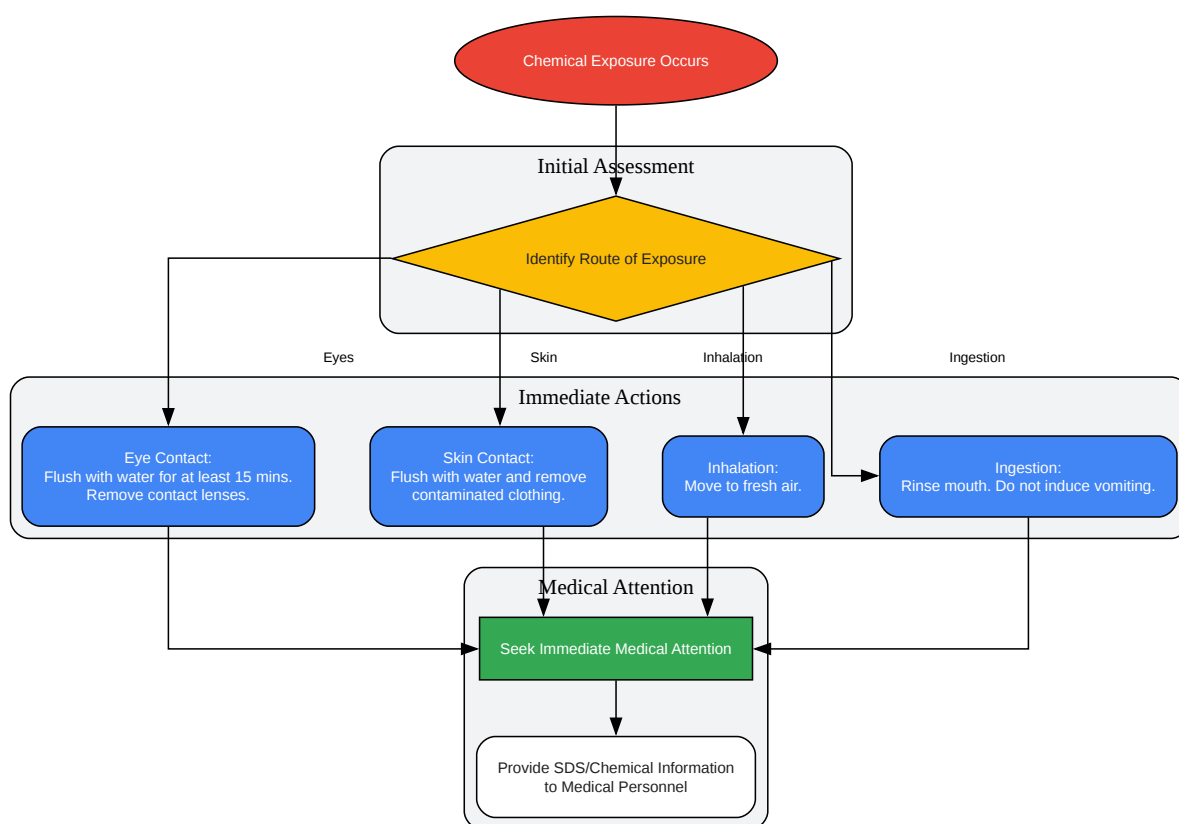
Condition	Recommendation	Source
Storage (Short-term)	0 - 4 °C for days to weeks	[1]
Storage (Long-term)	-20 °C for months to years	[1]
Shipping	Shipped under ambient temperature as a non-hazardous chemical	[1]
General Handling	Handle in an inert atmosphere. Store in a dry, dark place.	[1][3]
Shelf Life	>2 years if stored properly	[1]

## Experimental Protocols: First Aid and Spill Response

The following are general experimental protocols for responding to exposure or spills. These should be adapted to the specific conditions of your laboratory.

### First Aid Measures

A standardized response to chemical exposure is critical. The following workflow outlines the immediate steps to be taken.

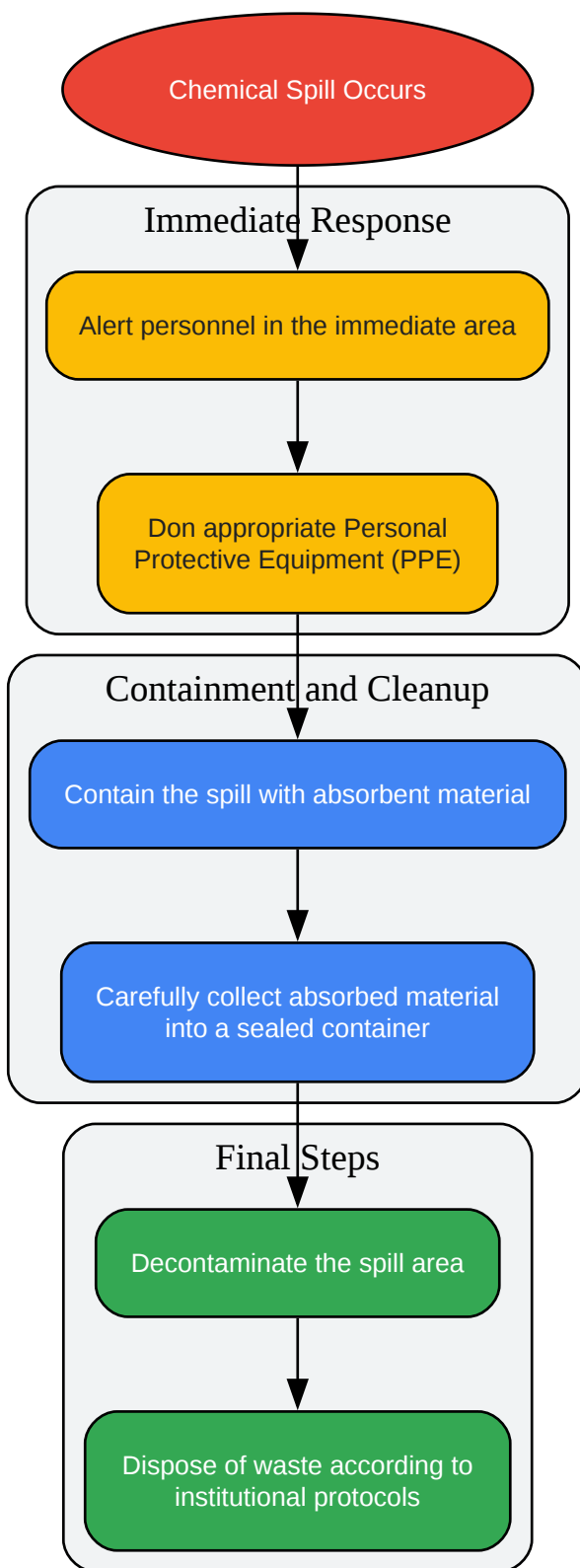


[Click to download full resolution via product page](#)

### First Aid Response Workflow

## Chemical Spill Response

In the event of a spill, a structured and cautious approach is necessary to prevent exposure and contamination.

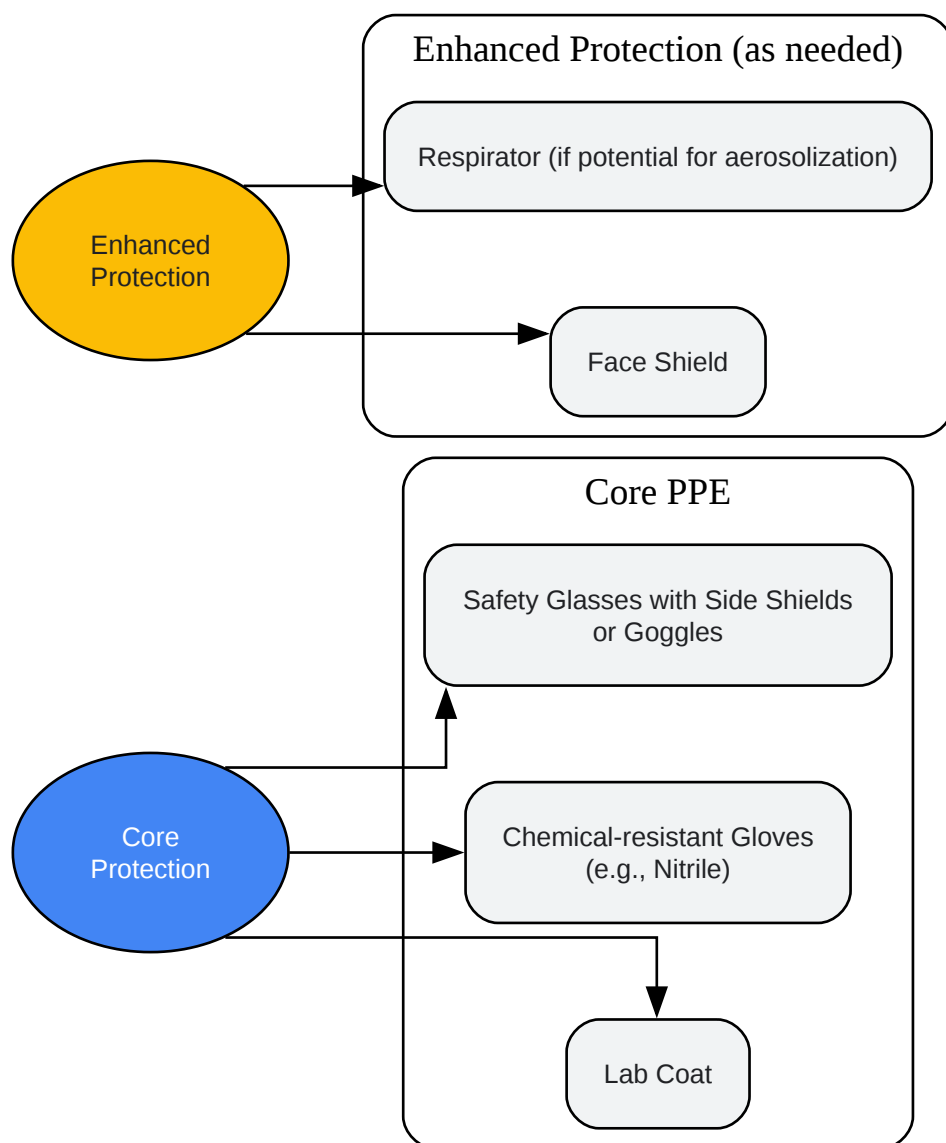


[Click to download full resolution via product page](#)

## Chemical Spill Response Protocol

## Personal Protective Equipment (PPE)

Based on the known hazards, the following PPE is recommended when handling **Phthalimide-PEG3-C2-OTs**.

[Click to download full resolution via product page](#)

## Recommended Personal Protective Equipment



Disclaimer: This document is intended as a guide and is not a substitute for a formal risk assessment. All laboratory personnel should be trained in safe chemical handling procedures and have access to the appropriate safety equipment. Always consult your institution's safety guidelines and the most up-to-date information from the supplier before use.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. medkoo.com [medkoo.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. 382162-12-1|Phthalimide-PEG3-C2-OTs|BLD Pharm [bldpharm.com]
- 4. pharmaffiliates.com [pharmaffiliates.com]
- 5. Cytotoxic and toxicological effects of phthalimide derivatives on tumor and normal murine cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Antimicrobial Investigation of Phthalimide and N-Phthaloylglycine Esters: Activity, Mechanism of Action, Synergism and Ecotoxicity - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]
- 8. PEGylated Biopharmaceuticals: Current Experience and Considerations for Nonclinical Development - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. Preclinical evaluation of topically-administered PEGylated Fab' lung toxicity - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Phthalimide-PEG3-C2-OTs: A Technical Safety Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3327786#phthalimide-peg3-c2-ots-safety-data-sheet-information]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)